

# An In-depth Technical Guide to the Safety Profile of p-Benzylphenol

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## Compound of Interest

Compound Name: **4-Benzylphenol**

Cat. No.: **B016752**

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## Introduction

p-Benzylphenol, also known as **4-benzylphenol** or its IUPAC name 4-(phenylmethyl)phenol, is an aromatic organic compound with the chemical formula  $C_{13}H_{12}O$ .<sup>[1][2]</sup> It is identified by the CAS Registry Number 101-53-1.<sup>[2][3][4]</sup> This compound typically appears as a beige or white to pale reddish-yellow crystalline solid.<sup>[1][5]</sup> Due to its chemical properties, p-benzylphenol finds application as a germicide, antiseptic, and preservative, and is also utilized in various organic syntheses.<sup>[2]</sup> This guide provides a comprehensive overview of its safety data, intended for researchers, scientists, and professionals in drug development who may handle this chemical.

## Hazard Identification and Classification

p-Benzylphenol is classified as hazardous under the OSHA Hazard Communication Standard.<sup>[3]</sup> The primary hazards are related to irritation of the skin, eyes, and respiratory system.

- GHS Classification:
  - Skin Corrosion/Irritation, Category 2<sup>[3][5][6]</sup>
  - Serious Eye Damage/Eye Irritation, Category 2<sup>[3][5][6]</sup>
  - Specific Target Organ Toxicity (Single Exposure), Category 3, targeting the respiratory system<sup>[3][6]</sup>

- Signal Word: Warning [1][3][5]
- Hazard Statements:
  - H315: Causes skin irritation. [5][6]
  - H319: Causes serious eye irritation. [5][6]
  - H335: May cause respiratory irritation. [6]

## Physical and Chemical Properties

The fundamental physical and chemical characteristics of p-benzylphenol are summarized below. These properties are essential for understanding its behavior under various laboratory conditions.

Property	Value	Source(s)
Molecular Weight	184.23 g/mol	[2][6]
Appearance	Beige to white/pale reddish-yellow crystalline powder/solid	[1][5]
Melting Point	83-84 °C	[2][5]
Boiling Point	322-330 °C (at 760 mmHg)	[2][5]
154-157 °C (at 4 mmHg)	[2]	
Solubility	Slightly soluble in cold water; moderately soluble in hot water. Soluble in organic solvents, glacial acetic acid, and alkali hydroxide solutions.	[2]
Vapor Pressure	$6.85 \times 10^{-5}$ mm Hg	[7]
pKa	10.23 ± 0.10 (Predicted)	[8]

## Toxicological Data

The toxicological profile indicates low acute oral toxicity but notable ecotoxicity, particularly to microorganisms.

Test	Species/System	Result	Source(s)
Acute Oral LD50	Mouse	>20 g/kg	[5]
Microtox	Photobacterium phosphoreum	EC50 = 0.25 mg/L (30 min)	[3]
EC50 = 0.26 mg/L (5 and 15 min)	[3]		

## Experimental Methodologies

The Safety Data Sheets from which the toxicological data are sourced do not provide detailed experimental protocols (e.g., specific OECD or EPA test guidelines). However, the methodologies for the cited tests can be described in principle.

- Acute Oral Toxicity (LD50): This test is designed to determine the median lethal dose of a substance when administered orally. A typical protocol involves administering graded doses of the test substance to groups of laboratory animals (in this case, mice). The animals are then observed for a set period (commonly 14 days) for signs of toxicity and mortality. The LD50 value is the statistically estimated dose that would be lethal to 50% of the test population.
- Microtox® Assay (EC50): This is a rapid ecotoxicity test that uses the bioluminescent bacterium *Vibrio fischeri* (often referred to by its older name, *Photobacterium phosphoreum*). The principle is that the light output of these bacteria is proportional to their metabolic health. When exposed to a toxic substance, their metabolic activity is disrupted, leading to a reduction in light emission. The EC50 is the effective concentration of the test substance that causes a 50% reduction in light output after a specified exposure time (e.g., 5, 15, or 30 minutes).[3]

## Safe Handling and Emergency Response

Proper handling and emergency preparedness are critical to ensuring safety when working with p-benzylphenol. The following workflows outline the necessary personal protective equipment and the correct response to an accidental spill.

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## First Aid Measures

Prompt and correct first aid is essential following any exposure.

- Eye Contact: Immediately rinse with plenty of water, including under the eyelids, for at least 15 minutes.[1][3] Seek immediate medical attention.[1][3]
- Skin Contact: Wash the affected area immediately with plenty of water for at least 15 minutes.[1][3] If skin irritation develops or persists, consult a physician.[1][3]
- Inhalation: Move the individual to fresh air.[1][3] If the person is not breathing, provide artificial respiration.[1][3] If symptoms occur, seek medical attention.[1][3]
- Ingestion: Clean the mouth with water and then drink plenty of water.[1][3] Do not induce vomiting. Seek medical attention if symptoms occur.[1][3]

## Fire-Fighting and Reactivity

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO<sub>2</sub>), water spray, or alcohol-resistant foam to extinguish a fire.[3]
- Hazardous Combustion Products: Thermal decomposition can produce carbon monoxide (CO) and carbon dioxide (CO<sub>2</sub>).[3][9]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[3][9]

- Stability and Reactivity: The compound is stable under normal conditions.[9] Hazardous polymerization will not occur.[3] It is incompatible with strong oxidizing agents, acids, acid anhydrides, and acid chlorides.[3][9]

## Conclusion

p-Benzylphenol is a valuable chemical intermediate with defined hazards. It is a skin, eye, and respiratory irritant. While its acute oral toxicity is low, appropriate engineering controls, personal protective equipment, and adherence to safe handling practices are mandatory to minimize exposure risks. In the event of an emergency, such as a spill or personal exposure, the protocols outlined in this guide should be followed promptly. Researchers and laboratory personnel must be thoroughly familiar with this safety information before handling the substance.

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